

stability and storage conditions for Lewis X tetrasaccharide

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Compound of Interest

Compound Name: Lewis X tetrasaccharide

Cat. No.: B15586479

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Technical Support Center: Lewis X Tetrasaccharide

This technical support center provides guidance on the stability, storage, and handling of **Lewis X tetrasaccharide** to ensure the integrity of your research materials and the reliability of your experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: How should I store **Lewis X tetrasaccharide** upon receipt?

For long-term storage, **Lewis X tetrasaccharide** should be stored at -20°C or below in a tightly sealed container to prevent moisture absorption.^[1] Several suppliers recommend storing the lyophilized powder at <-15°C.^[1]

Q2: What is the recommended procedure for preparing a stock solution?

To prepare a stock solution, allow the vial of lyophilized **Lewis X tetrasaccharide** to equilibrate to room temperature before opening to avoid condensation. Reconstitute the powder in a high-purity solvent suitable for your experimental needs, such as sterile water or a buffer. For a related compound, Sialyl-Lewis X, it is recommended that if water is used as the solvent, the stock solution should be filtered and sterilized through a 0.22 µm filter before use.^[2]

Q3: How should I store stock solutions of **Lewis X tetrasaccharide**?

Stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. For the related Sialyl-**Lewis X tetrasaccharide**, it is recommended to store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.^[2] It is best practice to store solutions under an inert gas like nitrogen to minimize oxidative degradation.^[2]

Q4: Is **Lewis X tetrasaccharide** stable at room temperature?

While some suppliers ship the lyophilized product at room temperature, this is generally for short-term transit.^[3] For maintaining long-term integrity, storage at room temperature is not recommended. Oligosaccharides, in general, are more stable in their crystalline (lyophilized) form than in aqueous solutions.^[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of biological activity or inconsistent experimental results.	Degradation of the tetrasaccharide due to improper storage or handling.	- Ensure the compound has been stored at the recommended temperature (-20°C or below).- Avoid multiple freeze-thaw cycles by preparing and using aliquots.- When preparing solutions, use high-purity, sterile solvents.- Consider performing a quality control check on a new vial of the compound.
Difficulty dissolving the lyophilized powder.	The compound may have absorbed moisture, or the incorrect solvent is being used.	- Always allow the vial to reach room temperature before opening.- Consult the product's certificate of analysis for recommended solvents.- Gentle vortexing or sonication may aid in dissolution.
Precipitate formation in the stock solution after freezing.	The concentration of the solution may be too high for the chosen solvent at low temperatures.	- Try preparing a more dilute stock solution.- Before use, ensure the solution is completely thawed and vortexed to ensure homogeneity.

Stability and Storage Conditions

The stability of **Lewis X tetrasaccharide** is critical for its use in research. The following tables summarize the recommended storage conditions based on available data.

Table 1: Recommended Storage Conditions for Lyophilized **Lewis X Tetrasaccharide**

Parameter	Condition	Reference
Temperature	≤ -15°C	[1]
-20°C		
Atmosphere	Tightly sealed container	N/A

Table 2: Recommended Storage Conditions for **Lewis X Tetrasaccharide** Stock Solutions (Based on Sialyl-Lewis X data)

Temperature	Duration	Atmosphere	Reference
-80°C	Up to 6 months	Stored under nitrogen	[2]
-20°C	Up to 1 month	Stored under nitrogen	[2]

Experimental Protocols

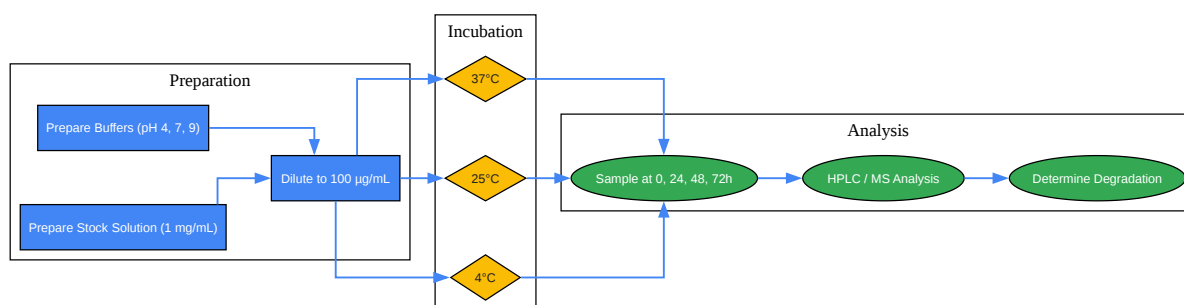
Protocol 1: Stability Assessment of **Lewis X Tetrasaccharide** in Aqueous Solution

This protocol outlines a method to assess the stability of **Lewis X tetrasaccharide** under different temperature and pH conditions.

- Preparation of Solutions:
 - Prepare a stock solution of **Lewis X tetrasaccharide** in sterile, nuclease-free water at a concentration of 1 mg/mL.
 - Prepare a series of buffers at different pH values (e.g., pH 4, 7, and 9).
 - Dilute the Lewis X stock solution into each buffer to a final concentration of 100 µg/mL.
- Incubation:
 - Aliquot the solutions into sterile microcentrifuge tubes.
 - Incubate the tubes at different temperatures (e.g., 4°C, 25°C, and 37°C) for various time points (e.g., 0, 24, 48, and 72 hours).

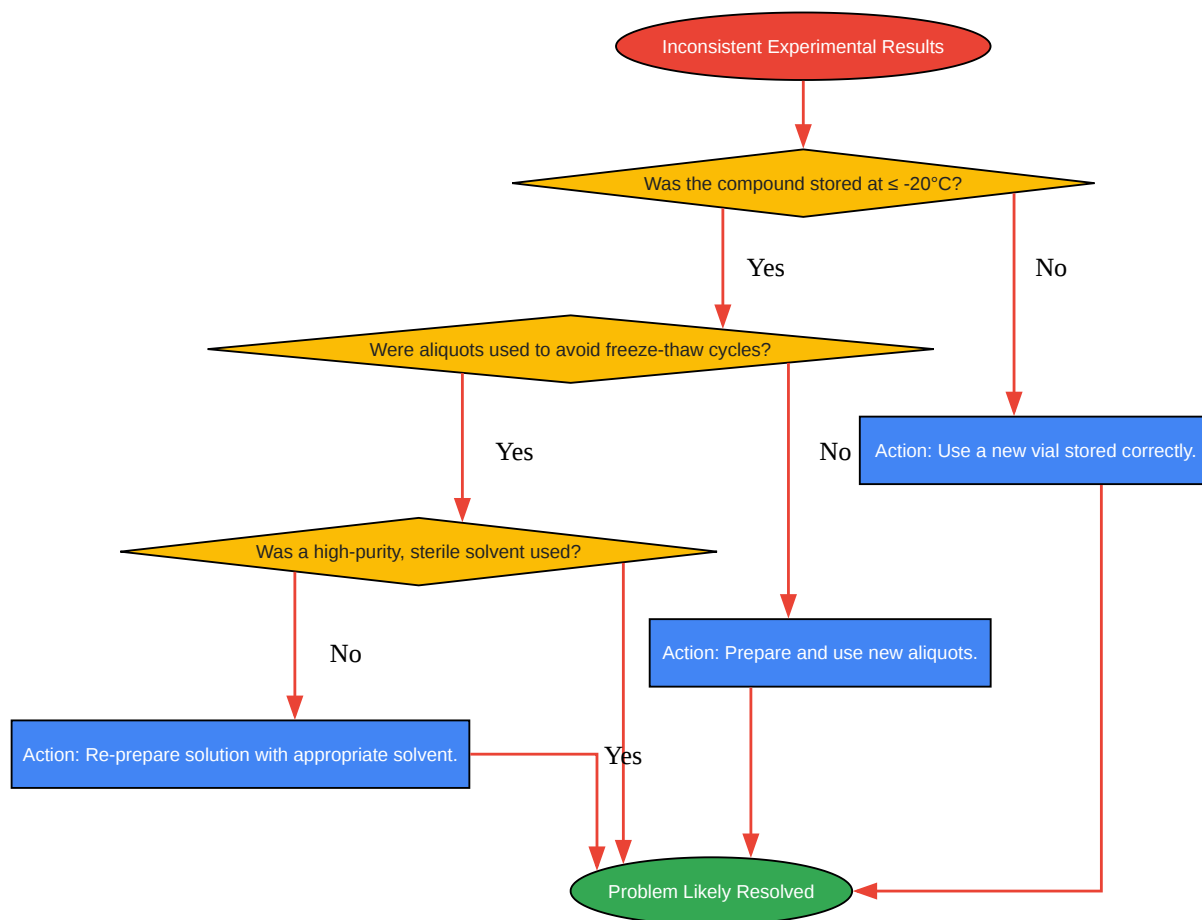
- Analysis:
 - At each time point, freeze the samples at -80°C to halt any further degradation.
 - Analyze the integrity of the **Lewis X tetrasaccharide** using an appropriate analytical method such as High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS).
 - Compare the peak area of the intact **Lewis X tetrasaccharide** at each time point to the $t=0$ sample to determine the percentage of degradation.

Visualizations



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Caption: Workflow for assessing **Lewis X tetrasaccharide** stability.



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Caption: Troubleshooting inconsistent experimental results.

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